

# Application Notes and Protocols for Diflufenican in Selective Cereal Weed Control

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## Compound of Interest

Compound Name: *Diflufenican*

Cat. No.: *B1670562*

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These application notes provide a comprehensive overview of **Diflufenican** application rates for selective weed control in cereal crops, based on recent scientific studies. The information is intended to guide research and development efforts by providing detailed experimental protocols and summarizing key quantitative data.

## Introduction

**Diflufenican** is a selective contact and residual herbicide primarily used for the control of a wide range of annual broadleaf weeds in winter cereals such as wheat, barley, and rye. Its mode of action is the inhibition of carotenoid biosynthesis by targeting the phytoene desaturase (PDS) enzyme.<sup>[1]</sup> This inhibition leads to the bleaching of susceptible weeds, followed by necrosis and death.<sup>[1]</sup> **Diflufenican** is absorbed mainly by the shoots of germinating seedlings with limited translocation.<sup>[1]</sup> It can be applied either pre-emergence or in early post-emergence, offering flexibility in weed management strategies.

## Quantitative Data Summary

The following tables summarize the application rates, weed control efficacy, and crop phytotoxicity of **Diflufenican** from various field and laboratory studies.

Table 1: **Diflufenican** Application Rates and Efficacy for Selective Weed Control in Cereals

Cereal Crop	Target Weed Species	Growth Stage (Crop)	Growth Stage (Weed)	Diflufenican Rate (g a.i./ha)	Tank Mix Partner (g a.i./ha)	Weed Control Efficacy (%)	Reference
Winter Wheat	Galium aparine, Veronica spp.	Pre-emergence	-	180	-	>90	
Winter Wheat	Annual meadow-grass	Pre-emergence	-	180	Isoproturon	Significantly improved	
Barley	Shepherd's purse, Chickweed	-	-	220	-	Up to 92	
Winter Wheat	Lolium rigidum (ALS/AC Case-resistant)	-	Pre-emergence	92	Chlorotoluron (1380)	High	[1][2]
Bread Wheat	Lolium rigidum (ALS/AC Case-resistant)	1st-3rd leaf (BBCH 11-13)	-	120	Flufenacet (240)	High	[1]
Barley	Lolium rigidum (ALS/AC Case-resistant)	1st-3rd leaf (BBCH 11-13)	-	120	Flufenacet (240)	High	[1]

Bread Wheat	Lolium rigidum (ALS/AC Case- resistant)	1st-3rd leaf (BBCH 11-13)	-	119.7	Flufenac et (119.7) + Metribuzi n (44.8)	High	[1]
Barley	Lolium rigidum (ALS/AC Case- resistant)	1st-3rd leaf (BBCH 11-13)	-	119.7	Flufenac et (119.7) + Metribuzi n (44.8)	High	[1]
Winter Wheat	Mayweed chamomil e	Pre- emergen ce	-	90 - 180	-	Complete	[3]

Table 2: Crop Phytotoxicity of **Diflufenican** in Cereals

Cereal Crop	Cultivar	Growth Stage at Application	Diflufenican Rate (g a.i./ha)	Tank Mix Partner (g a.i./ha)	Phytotoxicity Symptoms	Reference
Winter Wheat	-	Pre-emergence	90 - 180	-	No visible injury (stunting, chlorosis)	<a href="#">[3]</a>
Bread Wheat	'Elisavet'	1st leaf (BBCH 11)	120	Flufenacet (240)	Transient bleaching/yellow spots, stunting	<a href="#">[1]</a>
Barley	'Ippolytos'	1st leaf (BBCH 11)	120	Flufenacet (240)	Transient bleaching/yellow spots, stunting (more sensitive than wheat)	<a href="#">[1]</a>
Bread Wheat	'Elisavet'	2nd leaf (BBCH 12)	120	Flufenacet (240)	Reduced phytotoxicity compared to BBCH 11	<a href="#">[1]</a>
Barley	'Ippolytos'	2nd leaf (BBCH 12)	120	Flufenacet (240)	Reduced phytotoxicity compared to BBCH 11	<a href="#">[1]</a>

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Winter Wheat	-	Early post- emergence	-	Picolinofen	Foliar burn (no yield impact)	[4]
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## Experimental Protocols

### Protocol for Evaluating Efficacy and Selectivity of Diflufenican in Cereals (Field Trial)

This protocol outlines a typical field experiment to assess the efficacy of **Diflufenican** on target weeds and its selectivity on a cereal crop.

#### 1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD).
- Replicates: Minimum of 4 replicates.
- Plot Size: e.g., 10 ft wide by 30 ft long.[3]

#### 2. Treatments:

- Untreated control.
- **Diflufenican** at various rates (e.g., 90, 120, 180 g a.i./ha).[3]
- **Diflufenican** in tank mixtures with other herbicides (e.g., Flufenacet, Metribuzin).[1]
- Reference herbicide(s).

#### 3. Application:

- Timing: Pre-emergence or early post-emergence (e.g., 1st-3rd leaf stage of the crop, BBCH 11-13).[1]
- Equipment: CO2-powered backpack sprayer with a boom and appropriate nozzles (e.g., Teejet 11002VS).[3]

- Spray Volume: Calibrated to deliver a consistent volume (e.g., 15 gallons per acre).[3]
- Application Conditions: Record air and soil temperature, wind speed, and relative humidity at the time of application.

#### 4. Data Collection and Assessment:

- Weed Control Efficacy: Visually assess the percentage of weed control by species at set intervals after application (e.g., 14, 28, and 56 days after treatment).
- Crop Phytotoxicity: Visually assess crop injury (e.g., stunting, chlorosis, necrosis) at the same intervals as weed control assessments, using a 0-100% scale (0 = no injury, 100 = crop death).
- Crop Stand Counts: Record the number of crop plants per unit area.
- Crop Biomass: Harvest above-ground biomass from a defined area within each plot at a specific growth stage.
- Yield: Harvest the entire plot using a small-plot combine and determine grain yield, adjusting for moisture content.

#### 5. Statistical Analysis:

- Subject the collected data to Analysis of Variance (ANOVA).
- Use a mean separation test (e.g., Fisher's LSD) to determine significant differences between treatments at a specified probability level (e.g.,  $p \leq 0.05$ ).

## Protocol for Pot Experiment to Evaluate Crop Selectivity

This protocol is designed for controlled environment studies focusing on crop tolerance to **Diflufenican**.

#### 1. Experimental Setup:

- Pots: Use pots of a suitable size filled with a standardized soil mix.

- Planting: Sow seeds of the desired cereal cultivar at a uniform depth. Thin seedlings to a consistent number per pot after emergence (e.g., five plants).[1]
- Growth Conditions: Maintain plants in a greenhouse or growth chamber with controlled temperature, humidity, and photoperiod.

## 2. Herbicide Application:

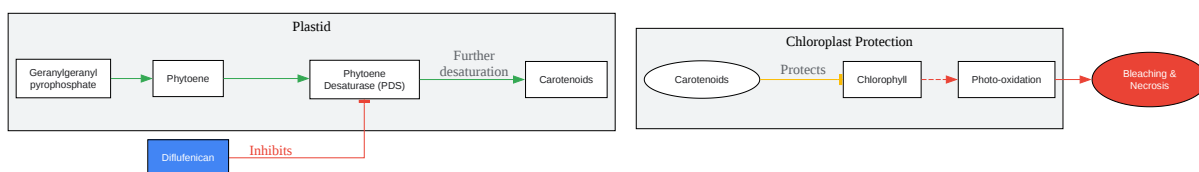
- Timing: Apply herbicides at specific crop growth stages (e.g., BBCH 11, 12, 13).[1]
- Equipment: Use a laboratory track sprayer equipped with nozzles calibrated to deliver a precise spray volume (e.g., 300 L/ha).[1]

## 3. Assessments:

- Phytotoxicity: Visually assess injury symptoms at regular intervals.
- Plant Height: Measure the height of the plants from the soil surface to the tip of the longest leaf.
- Biomass: Harvest the above-ground plant material at the end of the experiment, dry it in an oven until a constant weight is achieved, and record the dry weight.

# Visualizations

## Signaling Pathway and Mode of Action

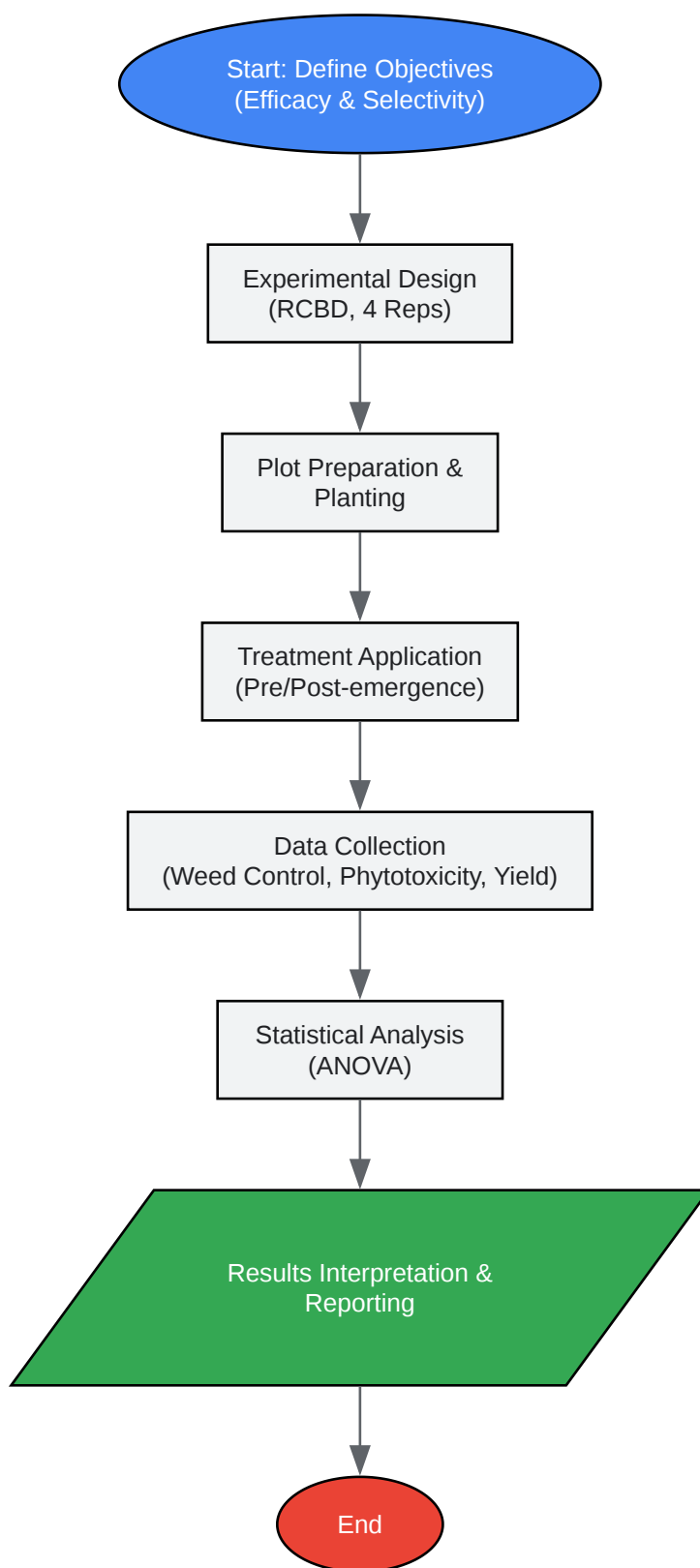


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Caption: Mode of action of **Diflufenican** inhibiting carotenoid biosynthesis.

## Experimental Workflow

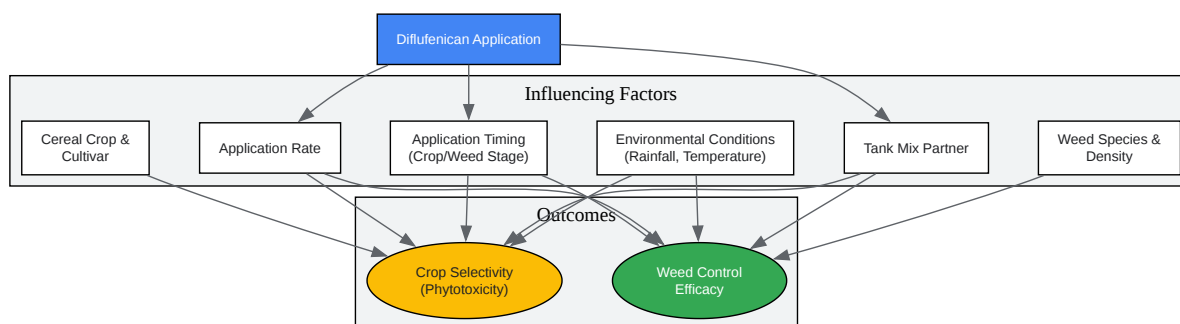




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Caption: Workflow for a field trial evaluating **Diflufenican**.

## Factors Influencing Selective Weed Control



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Caption: Factors influencing **Diflufenican's** selective weed control in cereals.

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## References

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